

Comprehensive Safety and Handling Guide for Zirconium Dinitrate Oxide Hydrate

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Compound of Interest

Compound Name: Zirconium dinitrate oxide hydrate

Cat. No.: B087561

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **Zirconium dinitrate oxide hydrate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification

Zirconium dinitrate oxide hydrate is a hazardous chemical that requires careful handling.^[1]

It is classified as a Category 2 oxidizing solid, which means it can intensify fires.^{[1][2]}

Furthermore, it is designated as a Category 1B substance for skin corrosion and a Category 1 for serious eye damage, indicating it can cause severe burns and eye damage.^{[1][2][3][4][5]}

Ingestion may be harmful, and inhalation can lead to respiratory tract irritation.^{[4][6]}

Hazard Summary Table:

Hazard Classification	Category	Hazard Statement
Oxidizing solids	2	H272: May intensify fire; oxidizer[1][3][6]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[3][4]
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage[3]
Acute Toxicity, Oral (Potential)	-	May be harmful if swallowed[4][5][6]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure and ensure personal safety. Engineering controls, such as adequate ventilation and the provision of eyewash stations and safety showers, are fundamental prerequisites for handling this chemical.[1][6]

Required Personal Protective Equipment:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1] A face shield should be worn when there is a risk of splashing.[7]	To protect against severe eye damage and irritation.[1][6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or natural rubber) and protective clothing such as a lab coat or apron.[1][3][6]	To prevent severe skin burns and corrosion upon contact.[1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with a particulates filter (conforming to EN 143) is required if exposure limits are exceeded, if irritation is experienced, or if dust formation is unavoidable.[1]	To protect the respiratory tract from irritation due to dust or aerosols.[4][6]

Operational Plan: Safe Handling and Storage Protocol

A systematic approach to handling and storage is crucial to minimize risks. This substance is hygroscopic and a strong oxidizer; it must be kept away from moisture, heat, and combustible materials.[2][3]

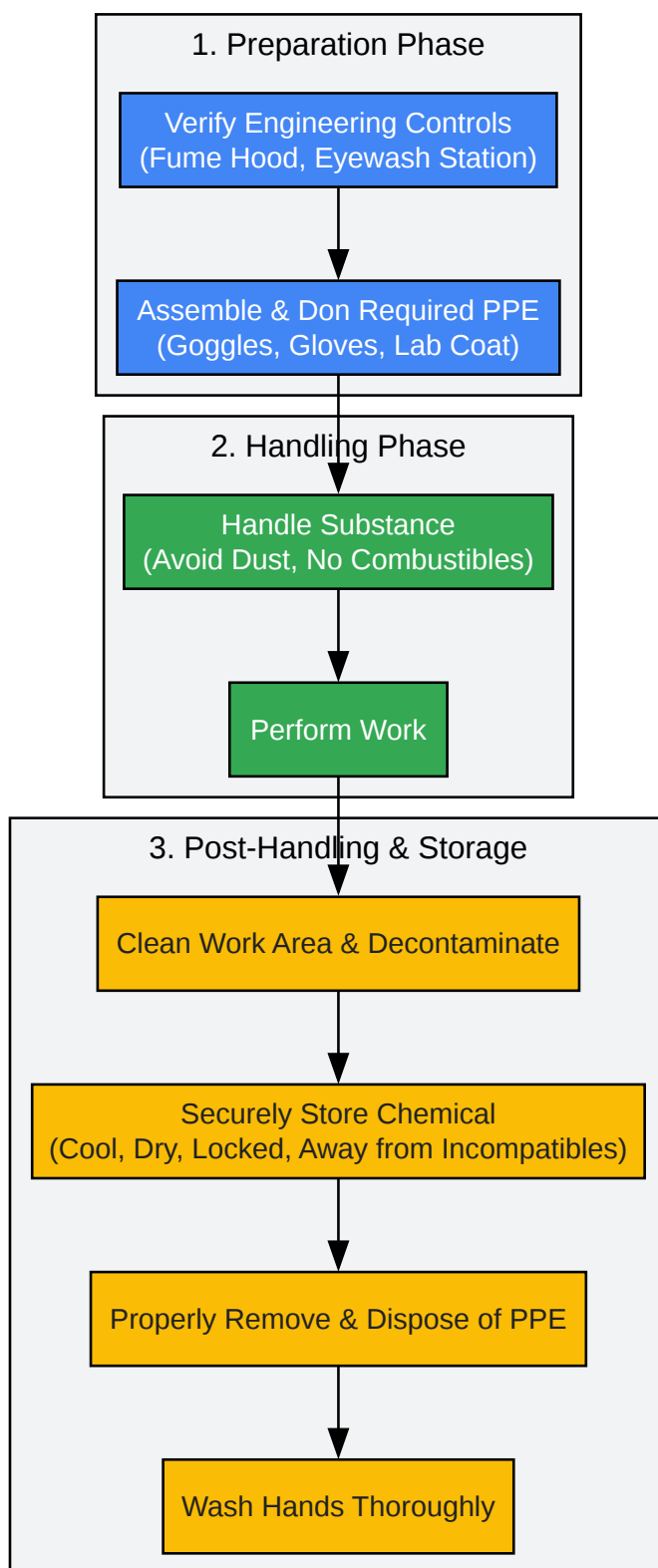
Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure the work area is well-ventilated, preferably within a chemical fume hood or a closed system with appropriate exhaust.[1][2] Confirm that an eyewash station and safety shower are accessible.[1][6]
- Don PPE: Put on all required PPE as specified in the table above.

- Handling:
 - Avoid the formation of dust.[\[1\]](#)[\[6\]](#)[\[8\]](#)
 - Do not breathe in dust.[\[1\]](#)[\[2\]](#)[\[6\]](#)
 - Weigh and transfer the chemical carefully.
 - Keep away from clothing and other combustible materials.[\[1\]](#)[\[2\]](#)
 - Avoid contact with skin and eyes.[\[2\]](#)
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)
 - Clean the work area to remove any residual contamination.
 - Remove and properly store or dispose of PPE.

Storage Requirements:

- Store in a locked, dry, cool, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Keep containers tightly closed to prevent moisture absorption.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Store away from incompatible materials, including strong acids, strong reducing agents, combustible materials, organic materials, and metal powders.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#)



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Caption: Workflow for Safe Handling of **Zirconium Dinitrate Oxide Hydrate**.

Emergency Response and First-Aid Plan

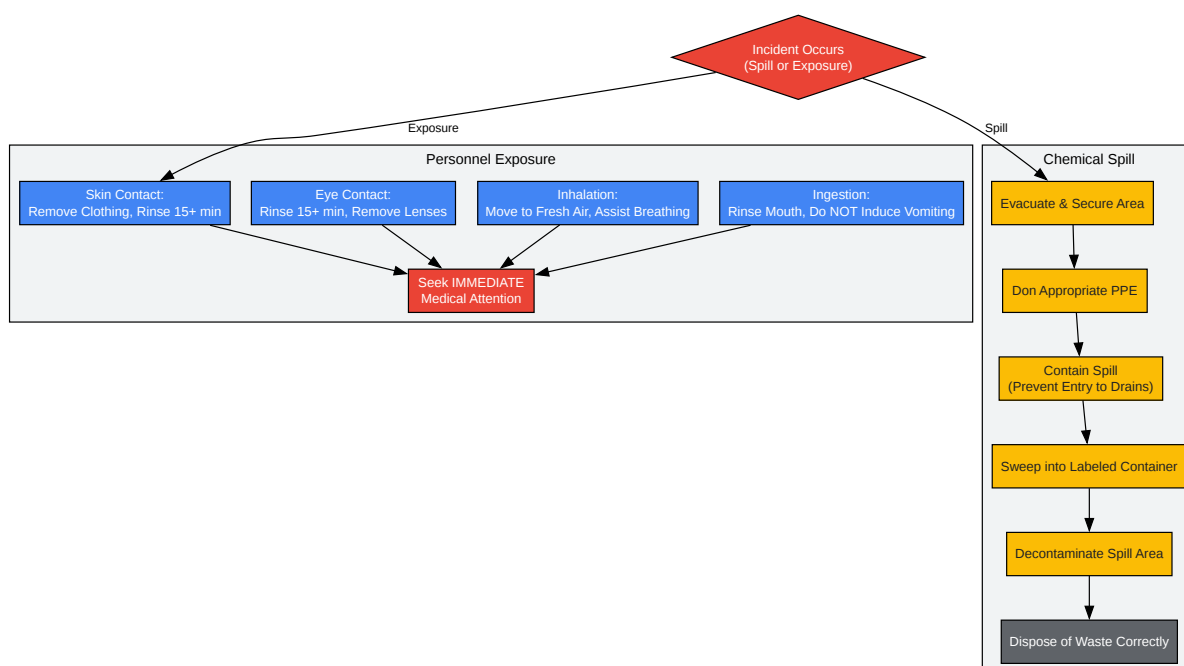
Immediate and appropriate action is critical in the event of an exposure or spill.

First-Aid Measures:

- **Eye Contact:** Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[1][3][8] Remove contact lenses if present and easy to do.[1] Continue rinsing and seek immediate medical attention.[1][3][6][8]
- **Skin Contact:** Take off immediately all contaminated clothing and shoes.[1][4][8] Wash the affected area immediately with soap and plenty of water.[1][3][8] Seek immediate medical attention.[1][3][6]
- **Inhalation:** Move the person to fresh air and keep them at rest in a position comfortable for breathing.[1][3][6][8] If breathing is difficult, give oxygen.[1][3][6] If the person is not breathing, provide artificial respiration.[1][3][6][8] Get medical attention.[1][3][6][8]
- **Ingestion:** Rinse mouth with water.[1][3][8] Do NOT induce vomiting.[1][3][8] If the person is conscious, have them drink plenty of water; milk may be given afterward.[1][3] Never give anything by mouth to an unconscious person.[3][8] Call a physician or Poison Control Center immediately.[1][3][4][8]

Accidental Spill Response:

- **Evacuate:** Evacuate personnel from the immediate spill area.[8]
- **Ventilate:** Ensure the area is well-ventilated.[8]
- **Protect:** Wear all appropriate PPE, including respiratory protection.[8] Avoid breathing in the dust.[8]
- **Contain:** Prevent the spill from entering drains.[8]
- **Clean-up:** Carefully sweep or shovel the solid material into a suitable, labeled container for disposal.[1] Inert absorbent material can also be used.[1]
- **Decontaminate:** Clean the spill area thoroughly.



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Caption: Emergency Response Plan for **Zirconium Dinitrate Oxide Hydrate** Incidents.

Logistical Information: Disposal Plan

Waste generated from **Zirconium dinitrate oxide hydrate** is considered hazardous and must be managed accordingly.[\[2\]](#)

Step-by-Step Disposal Procedure:

- Collection: Collect waste material, including spilled substance and contaminated items (e.g., gloves, absorbent pads), in a suitable, closed, and clearly labeled container.[\[1\]](#) Do not mix with other waste.[\[4\]](#)
- Classification: The waste must be classified as hazardous.[\[2\]](#)
- Consult Regulations: Chemical waste generators must consult and comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[\[1\]](#)[\[4\]](#)
- Disposal: Dispose of the contents and container at an approved waste disposal plant.[\[1\]](#)[\[2\]](#)[\[6\]](#) Handle uncleaned containers as you would the product itself.[\[4\]](#)

Quantitative Data and Properties

The following table summarizes key physical and chemical properties of **Zirconium dinitrate oxide hydrate**.

Property	Value
Molecular Formula	$\text{N}_2\text{O}_7\text{Zr} \cdot x\text{H}_2\text{O}$ [1][2][5]
Molecular Weight	231.23 g/mol (anhydrous basis)[1][5][6]
Appearance	White powder solid[2][3][5]
Odor	Odorless[2][3]
Solubility	Soluble in water[1]
Decomposition Temperature	100 °C[1][3]
Stability	Hygroscopic; stable under normal conditions[1][2][3]
Reactivity	Oxidizer: Contact with combustible/organic material may cause fire.[1][2][3]

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References

- 1. fishersci.com [fishersci.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. fishersci.be [fishersci.be]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. Zirconium Dinitrate Oxide Hydrate - ProChem, Inc. [prochemonline.com]
- 6. prochemonline.com [prochemonline.com]
- 7. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 8. louisville.edu [louisville.edu]

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